

No Published Applications of Deltatsine in Neuroscience Research Found

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Compound of Interest

Compound Name: *Deltatsine*

Cat. No.: *B1594504*

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A comprehensive review of available scientific literature and databases has revealed no specific applications of the chemical compound **Deltatsine** in the field of neuroscience research.

While **Deltatsine** is listed as a small molecule by some chemical suppliers (CAS Number 92631-66-8), there is a notable absence of published studies, research papers, or experimental protocols detailing its use, mechanism of action, or any potential therapeutic effects within neuroscience. Therefore, the creation of detailed application notes, experimental protocols, and quantitative data summaries as requested is not possible at this time.

It is important to note that the term "**Deltatsine**" may be confused with "delta-catenin," a well-researched protein with significant roles in neuroscience. Delta-catenin is a synaptic adhesion protein involved in dendritic spine morphogenesis, synapse formation, and plasticity. Research on delta-catenin is extensive, with established signaling pathways and a body of quantitative data related to its function in neuronal development and disease.

Given the lack of information on **Deltatsine**, researchers and drug development professionals are advised to consult primary literature databases for any future publications that may emerge. Currently, there is no scientific basis to support its use in neuroscience research.

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